

# Technical Sourcing & Utilization Guide: 2-Chloro-N-hexylacetamide[1][2]

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## Compound of Interest

Compound Name: 2-chloro-N-hexylacetamide

CAS No.: 5326-81-8

Cat. No.: B1360268

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## Executive Summary

**2-Chloro-N-hexylacetamide** (CAS: 5326-81-8 / 1448-99-3) is a critical electrophilic building block used primarily in the synthesis of peptidomimetics, local anesthetics, and herbicide intermediates.[1][2] Characterized by its reactive

-chloroacetamide motif, it serves as a versatile "warhead" for covalent modification of cysteine residues in proteomics and as an alkylating agent in nucleophilic substitution reactions.[1][2][3]

This guide provides a technical framework for sourcing, validating, and utilizing this reagent. Unlike commodity chemicals, **2-chloro-N-hexylacetamide** requires rigorous quality control due to the prevalence of structural isomers (e.g., N-cyclohexyl vs. N-hexyl) and potential hydrolysis byproducts.[1][2]

## Chemical Profile & Critical Specifications[1][3][4]

Before engaging suppliers, it is imperative to define the structural and purity requirements to avoid common procurement errors, specifically the confusion with the cyclic analog, 2-chloro-N-cyclohexylacetamide.[1][2]

## Molecular Identity[1][2][3][4]

- IUPAC Name: **2-chloro-N-hexylacetamide**[1][2]

- Common Synonyms: N-hexyl-2-chloroacetamide;  
-chloro-N-hexylacetamide[1]
- Molecular Formula:  
[1][4]
- Molecular Weight: 177.67 g/mol [4]
- Structure: Linear hexyl chain attached to the amide nitrogen.[2][3]

## Technical Specifications Table

Parameter	Specification (Research Grade)	Specification (Process Grade)	Critical Note
Purity (GC/HPLC)	95%	98%	Impurities often include free hexylamine.[1][2]
Appearance	White to off-white solid	White crystalline powder	Low melting point; may appear oily if impure.[1][2][3]
Melting Point	28–32 °C	30–32 °C	Sharp MP indicates high purity.[2][3] Broad range suggests hydrolysis.[1][2][3]
Water Content	N/A	0.5%	Moisture accelerates hydrolysis to HCl and hydroxy-acetamide.[1][2][3]
Identity (NMR)	Conforms to structure	Conforms to structure	Verify triplet at ppm (N-CH <sub>2</sub> ).[1][2][3]

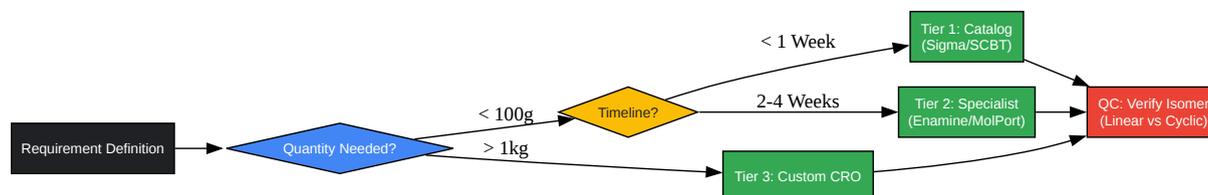
## Strategic Sourcing & Supplier Landscape

The supply chain for **2-chloro-N-hexylacetamide** is tiered.<sup>[1][2][3]</sup> It is rarely a "stock" item in bulk quantities but is widely available from catalog aggregators and custom synthesis houses.<sup>[1][2][3]</sup>

## Supplier Tiers<sup>[1][2][3]</sup>

- Tier 1: Catalog Aggregators (Research Scale < 100g)
  - Examples: Sigma-Aldrich (Merck), Santa Cruz Biotechnology (SCBT), Fisher Scientific.<sup>[1][2]</sup>
  - Pros: Fast delivery, established QC.<sup>[1][2][3]</sup>
  - Cons: High unit cost, often re-packaged from Tier 2.<sup>[1][2][3]</sup>
- Tier 2: Specialized Building Block Vendors (Pilot Scale 100g – 1kg)
  - Examples: Enamine, MolPort, Combi-Blocks.<sup>[1][2][3]</sup>
  - Pros: Lower cost/gram, fresh synthesis on demand.<sup>[1][2][3]</sup>
  - Cons: Lead times of 2–4 weeks.<sup>[1][3]</sup>
- Tier 3: Custom Synthesis CROs (Bulk > 1kg)
  - Examples: WuXi AppTec, local CROs.<sup>[1][2][3]</sup>
  - Pros: Customizable specs, lowest cost at scale.<sup>[1][2][3]</sup>
  - Cons: Requires tech transfer package.<sup>[1][2][3]</sup>

## Sourcing Decision Matrix (DOT Visualization)



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Figure 1: Decision matrix for selecting the appropriate supplier tier based on quantity and timeline constraints.

## Quality Assurance & Validation Protocols

Upon receipt, "Trust but Verify" is the operating principle. The most common issue with this reagent is the accidental supply of N-cyclohexyl-2-chloroacetamide (CAS 23605-23-4) due to naming similarities.[1][2][3]

### Self-Validating QC Protocol

Objective: Confirm identity (linear vs. cyclic) and purity.

Method A:

-NMR Spectroscopy (Essential)

- Solvent:
- Key Diagnostic Signals:
  - -Chloromethyl protons ( ): Look for a singlet at ppm (2H).[1][2][3][5]
  - Amide Proton (

): Broad singlet at

ppm.[1][2][3]

o N-Methylene (

):

■ Linear (Target): Triplet (or quartet if coupling with NH is resolved) at

ppm.[1][3]

■ Cyclic (Impurity): Multiplet at

ppm (methine proton of cyclohexyl ring).[1][2][3]

o Terminal Methyl (

): Triplet at

ppm (3H).[1][2][3] Absence of this signal confirms the cyclic impurity.

#### Method B: GC-MS Analysis

• Column: DB-5 or equivalent non-polar column.

• Inlet Temp: 250°C.

• Detection: EI Source.

• Target Ion: Molecular ion

at m/z 177 (with characteristic Chlorine isotope pattern 3:1 ratio at 177/179).[1][2][3]

• Fragmentation: Look for loss of

(m/z 49/51) and the hexyl amine fragment.[1][2][3]

## Handling, Safety & Stability

Hazard Classification:

- Acute Toxicity: Oral/Dermal (Category 3/4).[1][2][3]
- Sensitization: Strong skin sensitizer (May cause allergic contact dermatitis).[1][2][3]
- Eye Damage: Irreversible eye damage (Category 1).[1][2][3]

#### Storage Protocol:

- Store at 2–8°C (Refrigerated).
- Keep under inert atmosphere ( or Ar) if storing for >3 months to prevent hydrolysis.[1][3]
- Desiccation: Essential.[1][2][3] Hygroscopic nature promotes self-degradation into HCl and the corresponding alcohol.[1][2][3]

## Synthetic Utility: Nucleophilic Substitution Workflow[4]

The primary utility of **2-chloro-N-hexylacetamide** is as an electrophile in

reactions to attach the

-hexylacetamide motif to amines, thiols, or phenols.[1][2]

## Standard Protocol: Thioether Synthesis

This protocol describes the coupling of a thiol-containing peptide or scaffold to the reagent.[1][2][3]

#### Reagents:

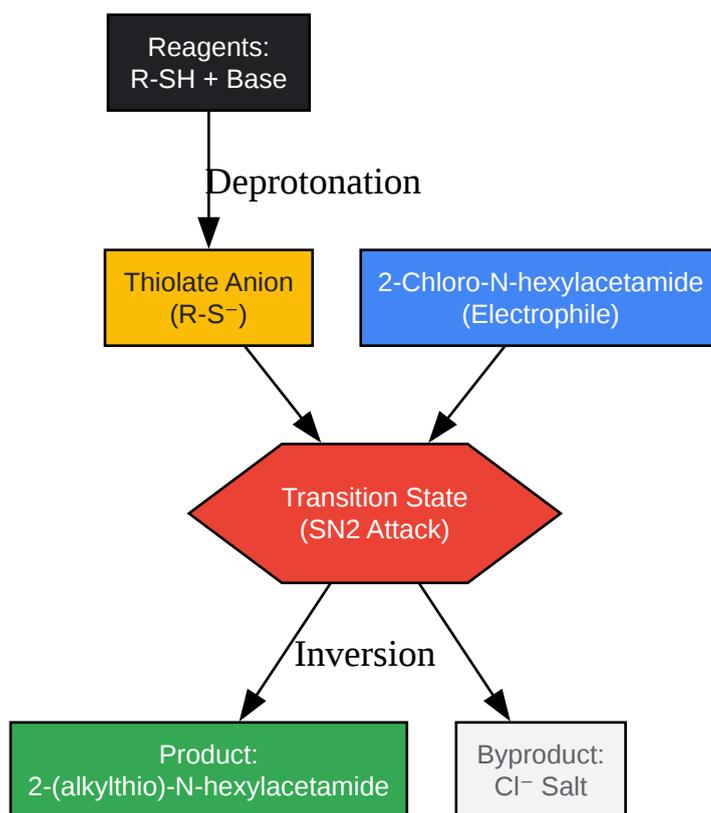
- Substrate (R-SH)[1][2][3]
- **2-Chloro-N-hexylacetamide** (1.1 equiv)[1][2][3]
- Base:  
(2.0 equiv) or DIPEA (for solution phase)[1][2][3]

- Solvent: DMF or Acetonitrile<sup>[1][2][3]</sup>

#### Step-by-Step Methodology:

- Dissolution: Dissolve the thiol substrate in dry DMF (0.1 M concentration).
- Activation: Add Base ( ) and stir for 10 minutes under Argon to generate the thiolate anion.
- Addition: Add **2-chloro-N-hexylacetamide** (1.1 equiv) as a solid or pre-dissolved in minimal DMF.
- Reaction: Stir at Room Temperature (25°C) for 2–4 hours.
  - Note: Heating is generally not required for thiols and may promote side reactions.<sup>[1][2][3]</sup>
- Quench: Dilute with water/brine.
- Isolation: Extract with Ethyl Acetate. Wash organic layer with 1M HCl (to remove unreacted amine impurities) and Brine.<sup>[1][2][3]</sup>
- Purification: Recrystallize from Hexane/EtOAc or purify via Flash Chromatography ( ).

## Reaction Mechanism & Pathway (DOT Visualization)



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Figure 2: Mechanistic pathway for the S<sub>N</sub>2 alkylation of a thiol substrate using **2-chloro-N-hexylacetamide**.

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 222365, 2-Chloro-N-cyclohexylacetamide (Isomer Comparison).<sup>[1][2][3]</sup> Retrieved from [\[Link\]](#)
- Common Chemistry. CAS Registry Number 1448-99-3 (N-hexyl-2-chloroacetamide).<sup>[1][2][3]</sup> Retrieved from [\[Link\]](#)<sup>[1]</sup>
- World Health Organization. Chloroacetamides in Pesticide Chemistry: Safety and Handling Guidelines.<sup>[1][2][3]</sup> (General Reference for Chloroacetamide handling).
- SpectraBase. Proton NMR of Chloroacetamide Derivatives. (Used for verifying chemical shifts).<sup>[1][2][3]</sup> Retrieved from [\[Link\]](#)

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## Sources

- [1. 2-Chloro-N-cyclohexylacetamide | C<sub>8</sub>H<sub>14</sub>ClNO | CID 222365 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 2-chloro-N-methylacetamide | C<sub>3</sub>H<sub>6</sub>ClNO | CID 66773 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. N-Hexylacetamide | C<sub>8</sub>H<sub>17</sub>NO | CID 24129 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. scbt.com \[scbt.com\]](#)
- [5. 2-CHLORO-N-CYCLOHEXYL-ACETAMIDE synthesis - chemicalbook \[chemicalbook.com\]](#)
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